

Personal protective equipment for handling (9R,12aR)-AZD4747

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Compound of Interest

Compound Name: (9R,12aR)-AZD4747

Cat. No.: B11927254

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Essential Safety and Handling Guide for (9R,12aR)-AZD4747

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, personal protective equipment (PPE), and disposal of **(9R,12aR)-AZD4747**.

This document provides crucial safety and logistical information for the handling of **(9R,12aR)-AZD4747**, a potent and selective inhibitor of mutant GTPase KRASG12C. Adherence to these guidelines is essential to ensure a safe laboratory environment and minimize exposure risks.

Personal Protective Equipment (PPE)

When handling **(9R,12aR)-AZD4747**, the following personal protective equipment is mandatory to prevent skin and eye contact, inhalation, and ingestion.

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Tightly fitting, providing a complete seal around the eyes.
Hand Protection	Chemical-resistant Gloves	Impermeable gloves, such as nitrile rubber. Always inspect gloves for integrity before use and dispose of them properly after handling the compound.
Skin and Body Protection	Protective Clothing	A lab coat or other suitable protective clothing should be worn to prevent skin contact.
Respiratory Protection	Not specified under normal handling conditions with adequate ventilation.	In case of insufficient ventilation, dust formation, or aerosol generation, a suitable respirator should be used.

Safe Handling and Storage Protocols

Proper handling and storage are critical to maintaining the integrity of the compound and ensuring the safety of laboratory personnel.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid the formation of dust and aerosols.
- Avoid direct contact with skin and eyes.
- Use non-sparking tools to prevent fire hazards from electrostatic discharge.

Storage:

- Store the compound in a tightly closed container.

- Keep the container in a dry, cool, and well-ventilated place.
- Store away from incompatible materials and foodstuff containers.

Accidental Release and Disposal Measures

In the event of a spill or accidental release, immediate and appropriate action is necessary to contain the material and prevent environmental contamination.

Accidental Release:

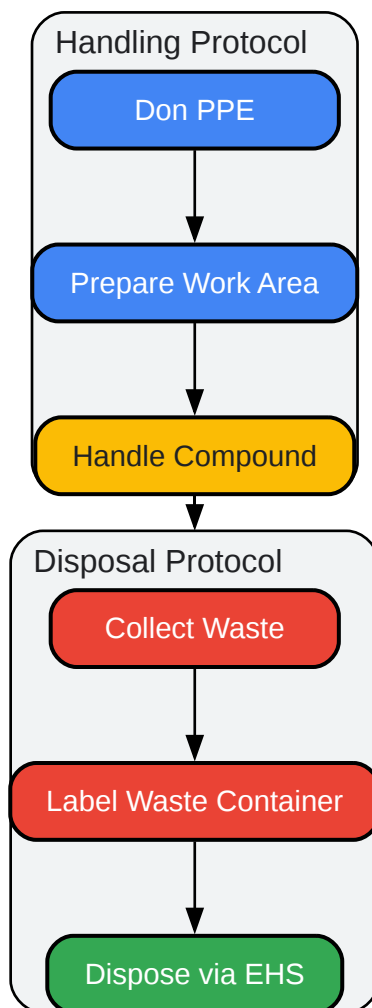
- Evacuate: Evacuate personnel to a safe area, upwind of the spill if possible.
- Ventilate: Ensure adequate ventilation in the affected area.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains.
- Clean-up: Collect the spilled material and place it in a suitable, closed container for disposal. Use spark-proof tools and explosion-proof equipment.

Disposal:

- Dispose of the compound and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.
- Adhered or collected material should be promptly disposed of.

Experimental Workflow for Safe Handling and Disposal

The following diagram outlines the procedural steps for the safe handling and disposal of **(9R,12aR)-AZD4747**.



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Caption: Workflow for handling and disposal of **(9R,12aR)-AZD4747**.

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